

Acetyl Tributyl Citrate-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acetyl tributyl citrate-d3*

Cat. No.: *B12425288*

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This technical guide provides an in-depth overview of **Acetyl tributyl citrate-d3** (ATBC-d3), a deuterated analog of the common plasticizer and pharmaceutical excipient, Acetyl tributyl citrate. This document is intended for researchers, scientists, and drug development professionals, offering key data, experimental protocols, and workflow visualizations to facilitate its use in quantitative analysis.

Core Compound Specifications

Acetyl tributyl citrate-d3 is a stable isotope-labeled version of Acetyl tributyl citrate, where three hydrogen atoms on the acetyl group have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of the parent compound, as it is chemically identical but mass-shifted.

A summary of its key properties is presented below:

| Property | Value | Citations |
|----------------------|---|-----------------|
| CAS Number | 1794753-49-3 | [1][2][3][4][5] |
| Molecular Formula | C ₂₀ H ₃₁ D ₃ O ₈ | [1][2][3] |
| Molecular Weight | 405.50 g/mol | [1][2][3][4][5] |
| Appearance | Clear, colorless to light yellow oil/liquid | [1][3] |
| Unlabeled CAS Number | 77-90-7 | [1][4][5] |
| Primary Application | Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS | [1] |

Experimental Protocol: Quantification of Acetyl Tributyl Citrate in Biological Matrices using ATBC-d3 Internal Standard via LC-MS/MS

This protocol outlines a general procedure for the quantification of Acetyl tributyl citrate (ATBC) in a biological matrix such as plasma, using **Acetyl tributyl citrate-d3** as an internal standard. This method is based on the principles of isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Preparation of Stock and Working Solutions:

- ATBC Stock Solution (1 mg/mL): Accurately weigh 1.0 mg of ATBC reference standard and dissolve it in 1.0 mL of a suitable organic solvent like methanol or acetonitrile.[3]
- ATBC-d3 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 1.0 mg of ATBC-d3 and dissolve it in 1.0 mL of the same solvent used for the ATBC stock.
- Working Solutions:
 - Prepare a series of ATBC working solutions for the calibration curve by serially diluting the ATBC stock solution with the appropriate solvent (e.g., a 50:50 mixture of acetonitrile and

water).[3]

- Prepare a working solution of ATBC-d3 at a concentration of 100 ng/mL by diluting the ATBC-d3 stock solution.[3]

2. Sample Preparation (Protein Precipitation Method for Plasma):

- Pipette 100 µL of the plasma sample (calibration standard, quality control sample, or unknown sample) into a microcentrifuge tube.
- Add 10 µL of the 100 ng/mL ATBC-d3 internal standard working solution to each tube and vortex briefly. The use of a stable isotope-labeled internal standard is crucial as it compensates for variations in sample preparation, matrix effects, and instrument response. [6]
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.[6]
- Vortex the mixture vigorously for approximately one minute.
- Centrifuge the tubes at high speed (e.g., 13,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[6]
- Carefully transfer the supernatant to a clean tube and evaporate it to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the initial mobile phase conditions for the LC-MS/MS analysis.
- Vortex the reconstituted sample and transfer it to an autosampler vial for analysis.

3. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used for separation.[1]
 - Mobile Phase: A gradient elution using water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is a typical starting point.[7]

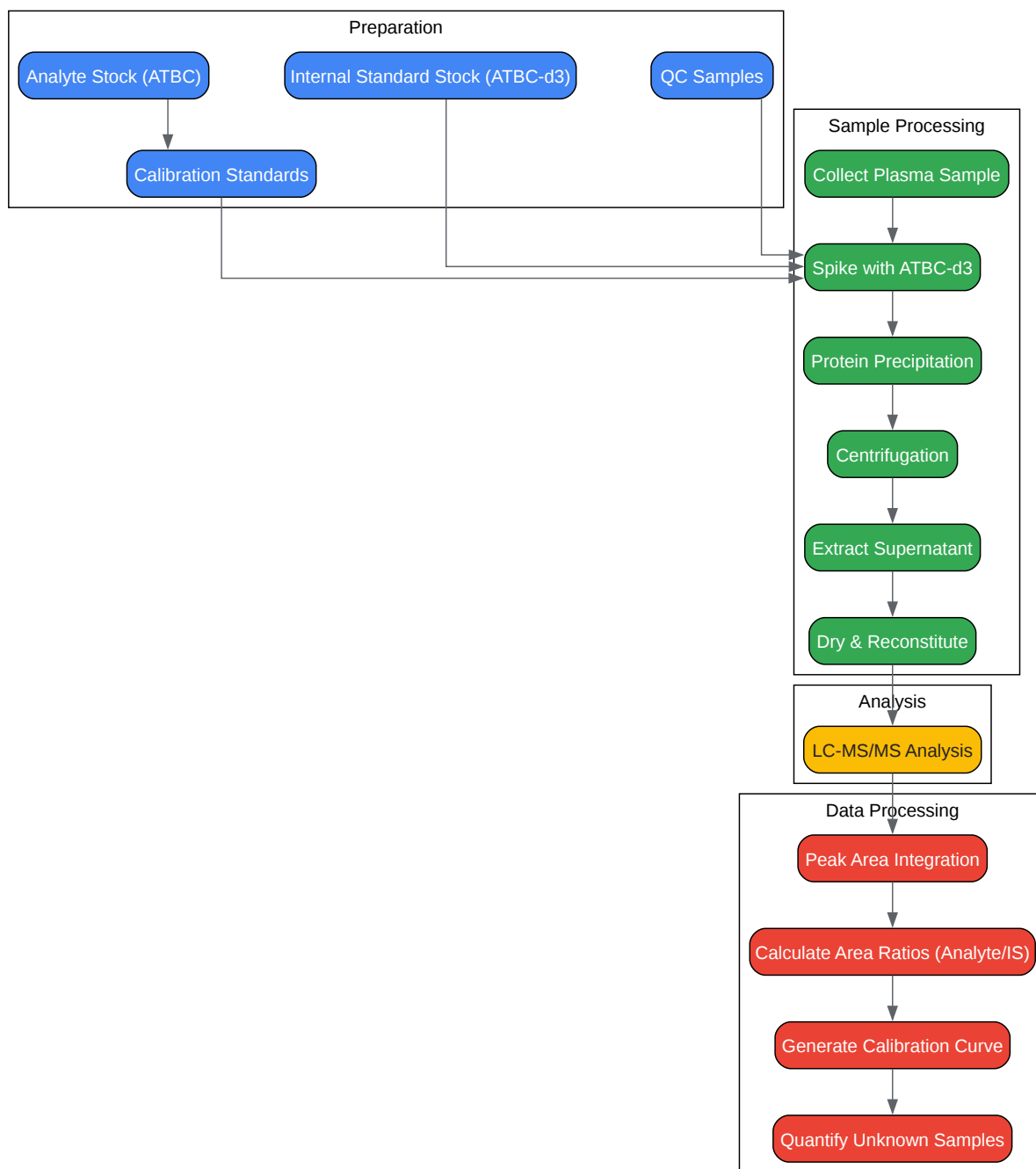
- Flow Rate: A flow rate of 0.3 mL/min is suggested.[\[7\]](#)
- Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally effective for ATBC.[\[7\]](#)
 - Analysis Mode: Multiple Reaction Monitoring (MRM) should be used for its high selectivity and sensitivity.
 - MRM Transitions:
 - ATBC (Analyte): m/z 403.2 \rightarrow 129.0[\[7\]](#)
 - ATBC-d3 (Internal Standard): A specific transition for the deuterated compound would need to be determined, but it would be expected to have a precursor ion of m/z 406.2.
 - The fragmentor voltages and collision energies should be optimized for both the analyte and the internal standard to achieve the best signal intensity.[\[7\]](#)

4. Data Analysis:

- A calibration curve is constructed by plotting the ratio of the peak area of the analyte (ATBC) to the peak area of the internal standard (ATBC-d3) against the concentration of the analyte in the calibration standards.
- The concentration of ATBC in the unknown samples is then determined by interpolating their peak area ratios from the calibration curve.

Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflow for the quantification of Acetyl tributyl citrate using its deuterated internal standard.



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Caption: Experimental workflow for quantitative analysis using an internal standard.

This guide provides a foundational understanding and practical framework for the utilization of **Acetyl tributyl citrate-d3** in a research setting. The provided protocol should be further optimized and validated for specific applications and matrices.

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References

- 1. researchgate.net [researchgate.net]
- 2. Use and safety of Acetyl tributyl citrate as a plasticizer_Chemicalbook [chemicalbook.com]
- 3. Pharmacokinetic Properties of Acetyl Tributyl Citrate, a Pharmaceutical Excipient - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. snu.elsevierpure.com [snu.elsevierpure.com]
- 6. benchchem.com [benchchem.com]
- 7. pharmaexcipients.com [pharmaexcipients.com]
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